

# Personal protective equipment for handling 5-Fluoro-2-formylpyridine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Fluoro-2-formylpyridine

Cat. No.: B112449

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## Essential Safety and Handling Guide for 5-Fluoro-2-formylpyridine

This guide provides immediate safety, operational, and disposal information for the handling of **5-Fluoro-2-formylpyridine**, tailored for researchers, scientists, and drug development professionals.

## I. Chemical Safety and Hazard Information

**5-Fluoro-2-formylpyridine** is a chemical compound that requires careful handling due to its potential health hazards. It is classified as harmful if swallowed and can cause skin and serious eye irritation.[\[1\]](#)[\[2\]](#) It may also cause respiratory irritation.[\[1\]](#)[\[2\]](#)

### Quantitative Data Summary

| Property               | Value  | Source                                  |
|------------------------|--|---|
| Molecular Formula      | C6H4FNO  | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Weight       | 125.10 g/mol   | <a href="#">[1]</a> <a href="#">[2]</a> |
| Hazard Classifications | Acute Toxicity, Oral (Category 4), Skin Irritation (Category 2), Eye Irritation (Category 2A), Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation | <a href="#">[1]</a> <a href="#">[2]</a> |

## II. Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to ensure safety when handling **5-Fluoro-2-formylpyridine**.

| PPE Category            | Specification  | Rationale  |
|-------------------------|--|--|
| Eye and Face Protection | Safety glasses with side-shields or chemical safety goggles. <a href="#">[3]</a> <a href="#">[4]</a> A face shield may be necessary for splash protection. <a href="#">[3]</a> <a href="#">[4]</a>   | To protect eyes from splashes and irritation.  |
| Skin Protection         | Chemical-resistant gloves (e.g., nitrile, neoprene). <a href="#">[5]</a> <a href="#">[6]</a> A lab coat or chemical-resistant apron should be worn. <a href="#">[4]</a> <a href="#">[5]</a> Closed-toe shoes are required. <a href="#">[7]</a> | To prevent skin contact, which can cause irritation. <a href="#">[1]</a> <a href="#">[2]</a>               |
| Respiratory Protection  | Use in a well-ventilated area or under a chemical fume hood. <a href="#">[8]</a> <a href="#">[9]</a> If ventilation is inadequate, a NIOSH-approved respirator should be used. <a href="#">[4]</a> <a href="#">[9]</a>                         | To avoid inhalation, which may cause respiratory tract irritation. <a href="#">[1]</a> <a href="#">[2]</a> |

## III. Step-by-Step Handling and Operational Plan

### 1. Preparation and Engineering Controls:

- Ensure a safety shower and eyewash station are readily accessible.[[10](#)]
- Work exclusively in a well-ventilated area, preferably within a certified chemical fume hood.  
[[8](#)][[9](#)]
- Remove all sources of ignition as the flammability properties have not been fully investigated.[[11](#)]
- Have spill cleanup materials readily available.

### 2. Donning PPE:

- Before handling, put on all required PPE as specified in the table above.
- Ensure gloves are intact and provide adequate chemical resistance. Change gloves every 30 to 60 minutes or immediately if contaminated or damaged.[[5](#)]

### 3. Handling the Chemical:

- Avoid direct contact with the substance. Do not get it in eyes, on skin, or on clothing.[[11](#)]
- Avoid breathing dust or vapors.[[8](#)][[11](#)]
- Wash hands thoroughly after handling.[[9](#)][[11](#)]
- Do not eat, drink, or smoke in the handling area.[[9](#)][[11](#)]

### 4. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[[8](#)][[9](#)][[11](#)]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[[11](#)]

## IV. First Aid Measures

Immediate first aid is crucial in case of exposure.

| Exposure Route | First Aid Protocol   |
|----------------|--|
| Inhalation     | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[8][12][13]  |
| Skin Contact   | Immediately flush the skin with plenty of water for at least 15 minutes.[11] Remove contaminated clothing. If skin irritation occurs, get medical advice.[8]   |
| Eye Contact    | Immediately rinse eyes cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[8][11][12] |
| Ingestion      | Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[8][11][13]                                      |

## V. Disposal Plan

All waste materials must be handled as hazardous waste and disposed of in accordance with local, state, and federal regulations.[14]

### 1. Waste Collection:

- Collect waste **5-Fluoro-2-formylpyridine** and any contaminated materials (e.g., gloves, paper towels) in a designated, labeled, and sealed hazardous waste container.

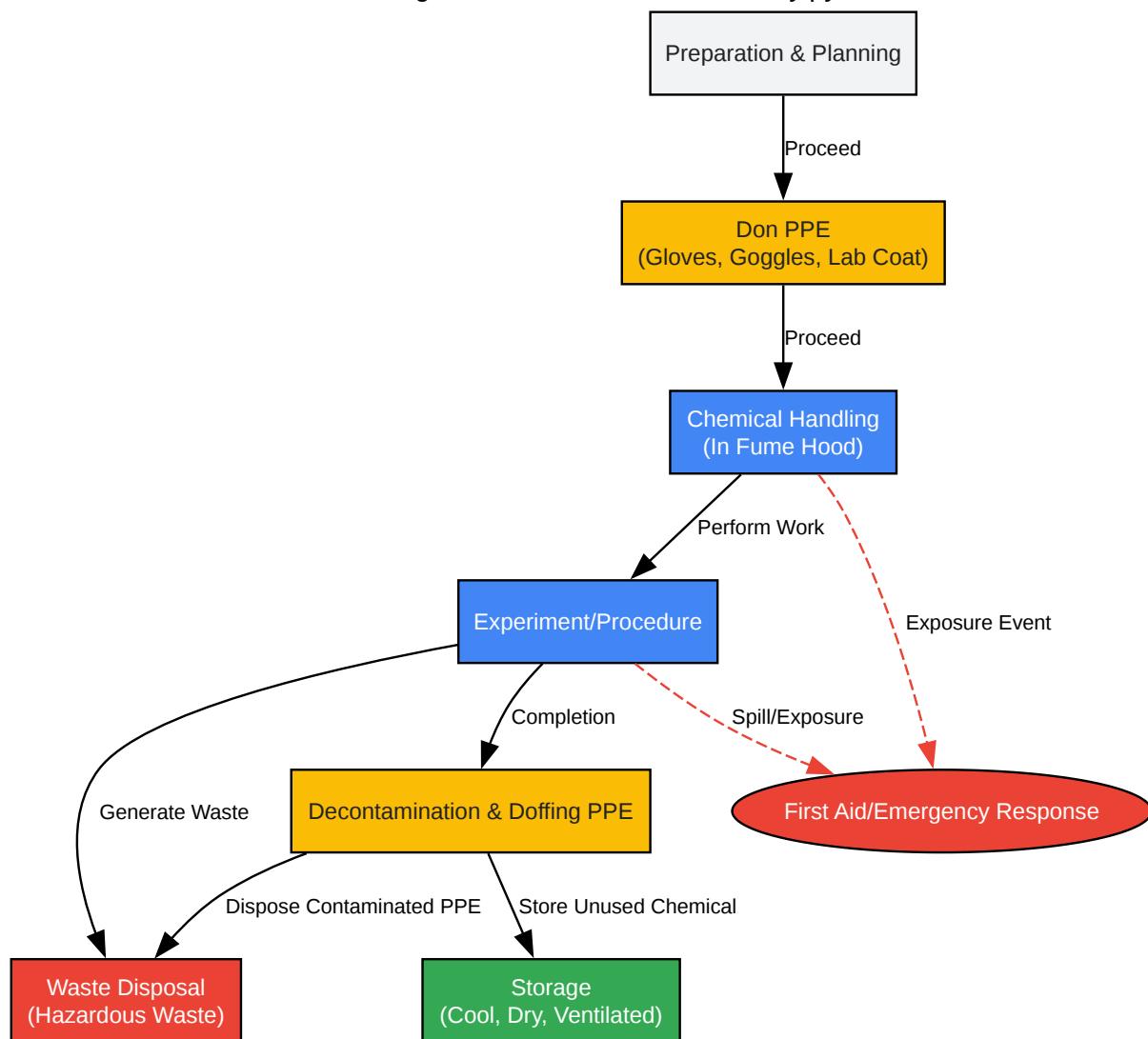
### 2. Disposal Procedure:

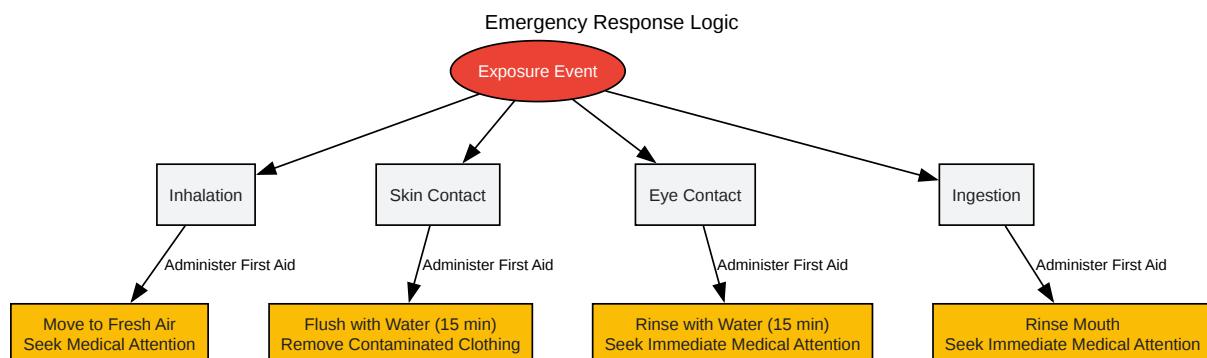
- Do not empty into drains.[[10](#)][[11](#)]
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed professional waste disposal service to arrange for proper disposal.[[15](#)]
- The disposal method may involve incineration in a chemical incinerator equipped with an afterburner and scrubber.[[15](#)]

## VI. Workflow Diagrams

Safe Handling Workflow for **5-Fluoro-2-formylpyridine**

## Safe Handling Workflow for 5-Fluoro-2-formylpyridine





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